

The Herbicidal Activity of S-Metolachlor: A Technical Guide

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Compound of Interest

Compound Name: *Metolachlor-d11*

CAS No.: *1632119-30-2*

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Introduction

S-Metolachlor is a selective, pre-emergence herbicide belonging to the chloroacetamide chemical family. It is widely utilized in modern agriculture for the control of annual grasses and certain broadleaf weeds in a variety of crops, including corn, soybeans, and cotton. As the S-enantiomer of metolachlor, S-Metolachlor offers enhanced herbicidal efficacy at lower application rates, contributing to a more favorable environmental profile.^[1] This technical guide provides an in-depth overview of the herbicidal activity of S-Metolachlor, focusing on its mechanism of action, metabolic pathways, and the experimental methodologies used for its evaluation.

Mechanism of Action: Inhibition of Very-Long-Chain Fatty Acid Elongase

The primary mode of action of S-Metolachlor is the inhibition of very-long-chain fatty acid (VLCFA) synthesis.^[2] VLCFAs are fatty acids with chain lengths of 20 carbons or more, and

they are crucial components of plant cell membranes, cuticular waxes, and suberin.

S-Metolachlor specifically targets and inhibits the activity of fatty acid elongase (FAE), a key enzyme complex located in the endoplasmic reticulum.[3][4] This inhibition disrupts the elongation of C16 and C18 fatty acids to VLCFAs.[3] The depletion of VLCFAs leads to a cascade of detrimental effects in susceptible plants, including:

- **Disrupted Cell Division and Growth:** Inhibition of VLCFA synthesis halts the formation of new cell membranes, which is essential for cell division and overall plant growth. This is particularly effective against rapidly growing tissues in germinating seedlings.
- **Impaired Seedling Emergence:** S-Metolachlor is absorbed by the shoots and roots of emerging seedlings. By inhibiting growth at this critical stage, it prevents weeds from successfully emerging from the soil.
- **Reduced Cuticle Integrity:** The plant cuticle, a waxy layer that protects against water loss and external stressors, is rich in VLCFA derivatives. A deficiency in VLCFAs compromises cuticle formation, leading to increased desiccation and susceptibility to environmental stresses.

Quantitative Data on Herbicidal Activity

The efficacy of S-Metolachlor varies among different plant species. The following tables summarize the dose-response data for various weeds and the phytotoxicity observed in different crop species.

Table 1: Herbicidal Efficacy (ED₅₀, LD₅₀, and GR₅₀) of S-Metolachlor on Various Weed Species

Weed Species	Parameter	Value (g ai/ha)	Reference
Amaranthus palmeri (Palmer amaranth)	ED ₅₀	27 (Susceptible)	[5]
ED ₅₀	88 - 785 (Resistant)	[5]	
LD ₅₀	63 (Susceptible)	[6]	
LD ₅₀	140 - 577 (Resistant)	[6]	
GR ₅₀	3.6 - 4.1 (Resistant vs. Susceptible ratio)	[7]	
Chenopodium album (Common lambsquarters)	ED ₉₀	2700 (14 DAT)	[8]
ED ₉₀	3800 (28 DAT)	[8]	
Amaranthus spinosus (Spiny amaranth)	ED ₉₀	1600 (14 DAT)	[8]
ED ₉₀	1900 (28 DAT)	[8]	
Panicum dichotomiflorum (Fall panicum)	ED ₉₀	1200 (14 DAT)	[8]
ED ₉₀	1500 (28 DAT)	[8]	
Setaria viridis (Green foxtail)	LD ₅₀	~400	[9]
Echinochloa crus-galli (Barnyardgrass)	LD ₅₀	~600	[9]

Table 2: Phytotoxicity of S-Metolachlor on Various Crop Species

Crop Species	Application Rate (kg ai/ha)	Injury/Effect	Reference
Raphanus sativus (Radish)	1.4	74% control of C. album, 80% of weed- free yield	[8]
2.1	5% injury (14 DAT)	[8]	
3.1	10% injury (14 DAT)	[8]	
Cucurbita pepo (Summer squash)	1.4 (PRE)	15% stunting (4 WAP)	[10]
0.7 - 1.4 (EPOST)	No significant stunting	[10]	
Cucumis sativus (Cucumber)	1.4 (PRE)	29% emergence reduction	[10]
0.7 (EPOST)	No significant stunting	[10]	
1.4 (EPOST)	11% stunting	[10]	
Various Ornamental Species	2.8, 5.6, 11.2 (2.5, 5.0, 10.0 lbs ai/A)	Varied responses from no injury to significant phytotoxicity	[5][8][11]

Signaling Pathways and Metabolism

The selectivity of S-Metolachlor between tolerant crops and susceptible weeds is primarily due to differences in their ability to metabolize the herbicide. Tolerant plants can rapidly detoxify S-Metolachlor through a multi-phase process.

S-Metolachlor Detoxification Pathway



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Caption: S-Metolachlor detoxification pathway in tolerant plants.

Phase I: In the initial phase, cytochrome P450 monooxygenases (P450s) can oxidize S-Metolachlor, for instance, through O-demethylation.[6]

Phase II: The primary detoxification step involves the conjugation of S-Metolachlor or its Phase I metabolites with glutathione (GSH), a reaction catalyzed by glutathione S-transferases (GSTs).[7] This conjugation significantly increases the water solubility of the herbicide and reduces its phytotoxicity.

Phase III: The resulting glutathione conjugate is then transported into the vacuole for sequestration, effectively removing it from the cytoplasm and preventing it from reaching its target site.

Experimental Protocols

Very-Long-Chain Fatty Acid (VLCFA) Elongase Inhibition Assay (Composite Protocol)

This protocol is a composite based on principles described in the literature for assaying VLCFA elongase activity and its inhibition by herbicides.

Objective: To determine the in vitro inhibitory effect of S-Metolachlor on VLCFA elongase activity.

Materials:

- Microsomal fraction isolated from etiolated seedlings (e.g., maize or a susceptible weed).

- [^{14}C]-Malonyl-CoA (radiolabeled substrate).
- Acyl-CoA substrates (e.g., C18:0-CoA, C20:0-CoA).
- Reaction buffer (e.g., 100 mM potassium phosphate, pH 7.2, containing 1 mM ATP, 0.5 mM CoASH, 1 mM NADPH, 1 mM NADH, and 5 mM MgCl_2).
- S-Metolachlor stock solution in a suitable solvent (e.g., DMSO).
- Scintillation cocktail and vials.
- Thin Layer Chromatography (TLC) plates and developing solvents.

Procedure:

- Microsome Preparation: Isolate microsomes from plant tissues using differential centrifugation as described in standard protocols.
- Reaction Setup: In a microcentrifuge tube, combine the reaction buffer, a specific acyl-CoA substrate, and the desired concentration of S-Metolachlor (or solvent control).
- Enzyme Addition: Add the microsomal protein to the reaction mixture and pre-incubate for 5-10 minutes at 30°C.
- Initiate Reaction: Start the reaction by adding [^{14}C]-Malonyl-CoA.
- Incubation: Incubate the reaction mixture at 30°C for a defined period (e.g., 30-60 minutes).
- Stop Reaction: Terminate the reaction by adding a strong acid (e.g., 6 M HCl).
- Fatty Acid Extraction: Saponify the lipids and extract the fatty acids using an organic solvent (e.g., hexane).
- Analysis:
 - Scintillation Counting: Quantify the total incorporation of radiolabel into the fatty acid fraction using a scintillation counter.

- TLC Analysis: Separate the different fatty acid species by TLC to visualize the elongated products and confirm the inhibition of specific elongation steps.
- Data Analysis: Calculate the percentage of inhibition of VLCFA elongase activity at different S-Metolachlor concentrations and determine the IC₅₀ value.

Glutathione S-Transferase (GST) Activity Assay

Objective: To measure the activity of GST in plant extracts, which is indicative of the plant's capacity to detoxify S-Metolachlor.

Materials:

- Plant tissue extract (cytosolic fraction).
- Assay buffer (e.g., 100 mM potassium phosphate buffer, pH 6.5).
- 1-chloro-2,4-dinitrobenzene (CDNB) solution (substrate).
- Reduced glutathione (GSH) solution.
- Spectrophotometer.

Procedure:

- Plant Extract Preparation: Homogenize plant tissue in an extraction buffer and obtain the cytosolic fraction by centrifugation.
- Reaction Mixture: In a cuvette, prepare a reaction mixture containing the assay buffer, GSH solution, and the plant extract.
- Initiate Reaction: Add the CDNB solution to the cuvette to start the reaction.
- Spectrophotometric Measurement: Immediately measure the increase in absorbance at 340 nm over time (e.g., for 5 minutes) at a constant temperature (e.g., 25°C). The change in absorbance is due to the formation of the S-(2,4-dinitrophenyl)glutathione conjugate.

- Calculation of Activity: Calculate the GST activity based on the rate of change in absorbance, using the molar extinction coefficient of the product.

Cytochrome P450 Monooxygenase (CYP) Activity Assay

Objective: To determine the role of CYPs in the metabolism of S-Metolachlor.

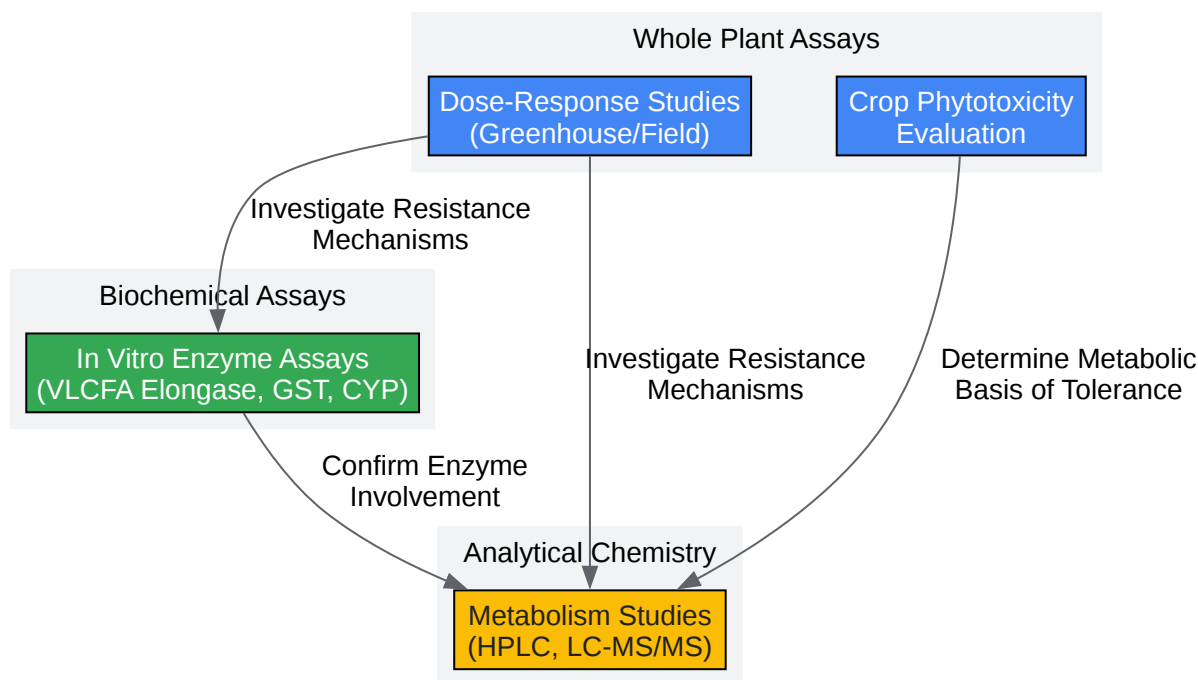
Materials:

- Microsomal fraction from plant tissue.
- NADPH regenerating system (e.g., glucose-6-phosphate, glucose-6-phosphate dehydrogenase, and NADP⁺).
- S-Metolachlor.
- LC-MS/MS system.

Procedure:

- Microsome Isolation: Isolate microsomes from plant tissues as previously described.
- Reaction Setup: In a reaction tube, combine the microsomal preparation, the NADPH regenerating system, and S-Metolachlor.
- Incubation: Incubate the reaction mixture at a controlled temperature (e.g., 30°C) for a specific duration.
- Reaction Termination and Extraction: Stop the reaction by adding a solvent like acetonitrile and extract the metabolites.
- LC-MS/MS Analysis: Analyze the extract using a validated LC-MS/MS method to identify and quantify the metabolites of S-Metolachlor (e.g., O-demethylated S-Metolachlor).^[6]
- Data Analysis: Compare the metabolite profiles from reactions with and without the NADPH regenerating system to confirm CYP-dependent metabolism.

Experimental Workflow



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Caption: General workflow for investigating S-Metolachlor's herbicidal activity.

Conclusion

S-Metolachlor remains a vital tool in weed management due to its effective inhibition of very-long-chain fatty acid synthesis in susceptible plants. Understanding its precise mechanism of action, the pathways of its metabolic detoxification, and the experimental methods for its study are crucial for its continued effective and sustainable use in agriculture. The data and protocols presented in this guide offer a comprehensive resource for researchers and professionals working to further elucidate the herbicidal properties of S-Metolachlor and to develop new strategies for weed control.

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